

PTP1B-IN-13: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: PTP1B-IN-13

Cat. No.: B15575388

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the selective allosteric inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B), **PTP1B-IN-13**. PTP1B is a key negative regulator in insulin and leptin signaling pathways, making it a significant therapeutic target for type 2 diabetes, obesity, and certain cancers. **PTP1B-IN-13** offers a valuable tool for studying the physiological and pathological roles of PTP1B.

Supplier and Purchasing Information

PTP1B-IN-13 is a selective PTP1B inhibitor that targets the allosteric site of the enzyme.^{[1][2]}
^[3] The following table summarizes the purchasing information for **PTP1B-IN-13**.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities
MedChem Express	HY-139640	650621-20-8	C ₂₄ H ₂₅ N ₃ O ₃ S ₂	467.6 g/mol	>98% (Typically)	10 mM x 1 mL, 5 mg, 10 mg, 50 mg, 100 mg

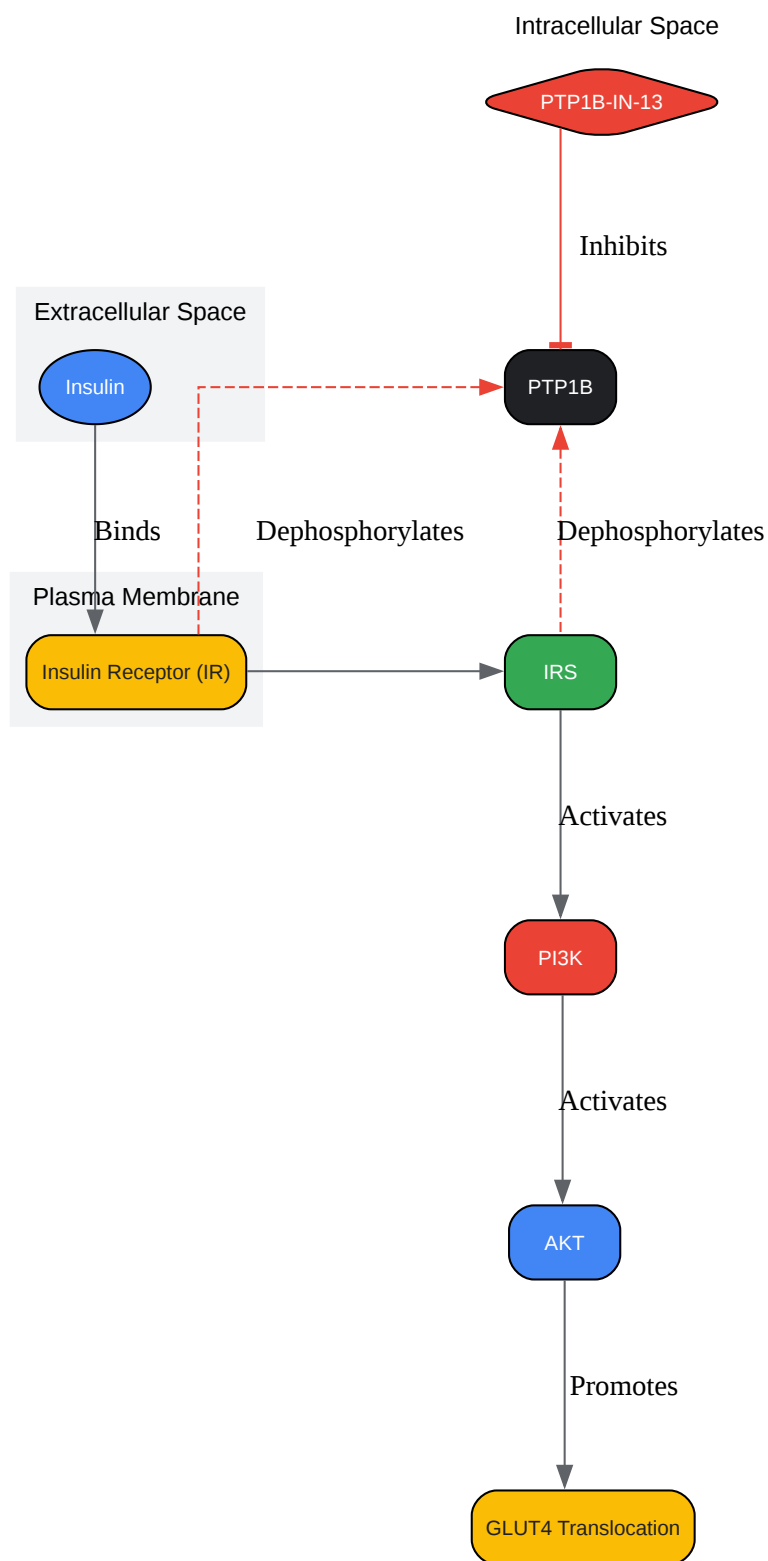
Biological Activity and Mechanism of Action

PTP1B-IN-13 is a selective, allosteric inhibitor of PTP1B with an IC_{50} value of 1.59 μ M.^{[1][2][3]} Unlike competitive inhibitors that bind to the active site, allosteric inhibitors bind to a distinct site on the enzyme, inducing a conformational change that reduces its catalytic activity. This mode of action can offer greater selectivity over other highly homologous protein tyrosine phosphatases, such as T-cell protein tyrosine phosphatase (TCPTP).

The inhibition of PTP1B by **PTP1B-IN-13** leads to an increase in the phosphorylation of key signaling molecules, such as the insulin receptor (IR) and Janus kinase 2 (JAK2), thereby enhancing downstream signaling.^{[4][5]}

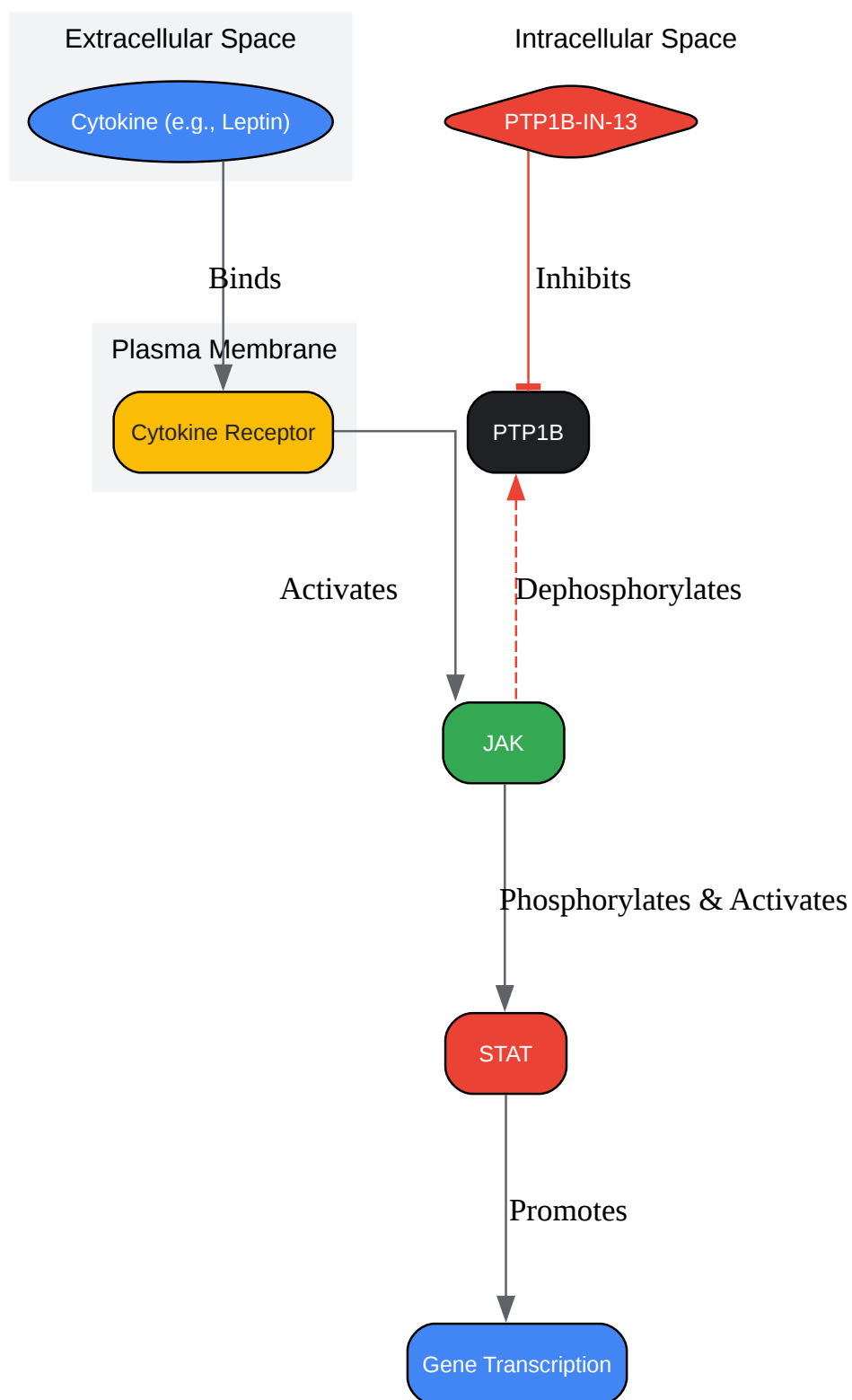
Signaling Pathways

PTP1B plays a crucial role in attenuating signaling cascades initiated by insulin and various cytokines. The following diagrams illustrate the points of intervention for a PTP1B inhibitor like **PTP1B-IN-13**.



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Caption: PTP1B in the Insulin Signaling Pathway.



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Caption: PTP1B in the JAK-STAT Signaling Pathway.

Experimental Protocols

The following are generalized protocols for experiments where **PTP1B-IN-13** can be utilized. Researchers should optimize these protocols for their specific experimental conditions.

In Vitro PTP1B Enzyme Inhibition Assay

This protocol is designed to determine the inhibitory activity of **PTP1B-IN-13** against purified PTP1B enzyme.

Materials:

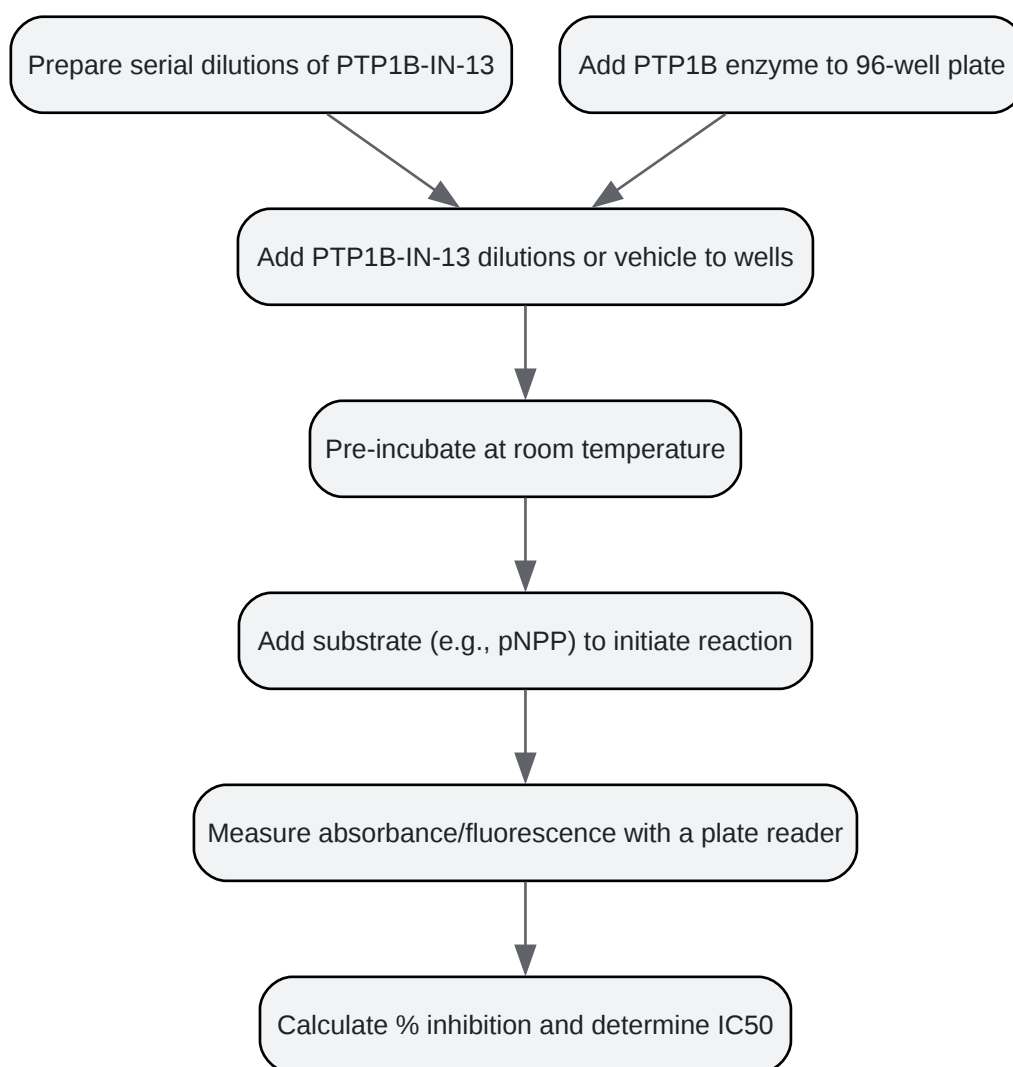
- Recombinant human PTP1B enzyme
- **PTP1B-IN-13**
- Assay Buffer (e.g., 50 mM HEPES, pH 7.2, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)
- Substrate: p-nitrophenyl phosphate (pNPP) or a phosphopeptide substrate
- 96-well microplate
- Microplate reader

Procedure:

- Prepare **PTP1B-IN-13** dilutions: Prepare a stock solution of **PTP1B-IN-13** in DMSO. Serially dilute the stock solution in assay buffer to achieve a range of desired concentrations.
- Enzyme and inhibitor pre-incubation: In a 96-well plate, add a fixed amount of PTP1B enzyme to each well. Add the diluted **PTP1B-IN-13** or vehicle (DMSO) to the respective wells. Incubate for 15-30 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- Initiate reaction: Add the substrate (e.g., pNPP) to each well to start the enzymatic reaction.
- Measure activity: Measure the absorbance (for pNPP) or fluorescence (for fluorescent phosphopeptides) at regular intervals or at a fixed endpoint using a microplate reader.

- Data analysis: Calculate the percentage of inhibition for each concentration of **PTP1B-IN-13** compared to the vehicle control. Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Workflow Diagram:



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